

An In-depth Technical Guide to Ethyl L-asparagine and Related Compounds

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Ethyl L-asparagine*

Cat. No.: B3050189

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of **Ethyl L-asparagine**, along with related compounds, to support research and development activities in the pharmaceutical and life sciences sectors. Due to the limited availability of in-depth experimental data for **Ethyl L-asparagine**, this guide also includes detailed information on the closely related compounds: 4-Ethyl hydrogen L-aspartate and N-ethyl-L-asparagine.

Chemical Identification and Properties

This section details the fundamental chemical identifiers and properties of **Ethyl L-asparagine** and its related derivatives. The data presented is compiled from various chemical databases and is intended to provide a foundational understanding of these molecules.

Table 1: Chemical Identification

Compound Name	CAS Number	Molecular Formula	IUPAC Name
Ethyl L-asparagine	24184-58-5	C ₆ H ₁₂ N ₂ O ₃	ethyl (2S)-2-amino-3-carbamoylpropanoate
4-Ethyl hydrogen L-aspartate	4070-43-3	C ₆ H ₁₁ NO ₄	(2S)-2-amino-4-ethoxy-4-oxobutanoic acid[1]
N-ethyl-L-asparagine	7195-20-2	C ₆ H ₁₂ N ₂ O ₃	(2S)-4-amino-2-(ethylamino)-4-oxobutanoic acid[2]

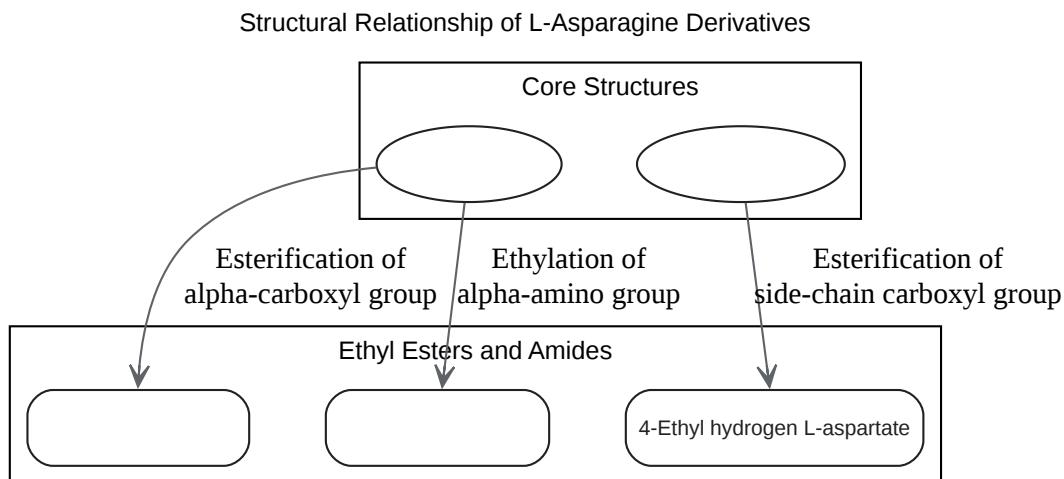
Table 2: Physicochemical Properties

Property	Ethyl L-asparagine	4-Ethyl hydrogen L-aspartate	N-ethyl-L-asparagine
Molecular Weight	160.17 g/mol [3]	161.16 g/mol [1]	160.17 g/mol [2]
Monoisotopic Mass	160.08479225 Da[3]	161.06880783 Da[1]	160.08479225 Da[2]
Topological Polar Surface Area	95.4 Å ² [3]	89.6 Å ² [1]	92.4 Å ² [2]
Hydrogen Bond Donor Count	2[3]	2	2[2]
Hydrogen Bond Acceptor Count	4[3]	4	4[2]
Rotatable Bond Count	5[3]	5	4[2]
Complexity	158[3]	157[1]	158[2]
LogP (XLogP3-AA)	-1.5	-2.1[1]	-3.6[2]

Structural Relationships

The following diagram illustrates the structural similarities and differences between **Ethyl L-asparagine**, 4-Ethyl hydrogen L-aspartate, and N-ethyl-L-asparagine, all of which are

derivatives of the amino acid L-asparagine or L-aspartic acid.



[Click to download full resolution via product page](#)

Caption: Relationship of L-asparagine derivatives.

Experimental Protocols

Detailed experimental protocols for **Ethyl L-asparagine** are not readily available in the public domain. However, a documented method for the analysis of the related compound, 4-Ethyl hydrogen L-aspartate hydrochloride, provides a valuable reference for researchers working with similar molecules.

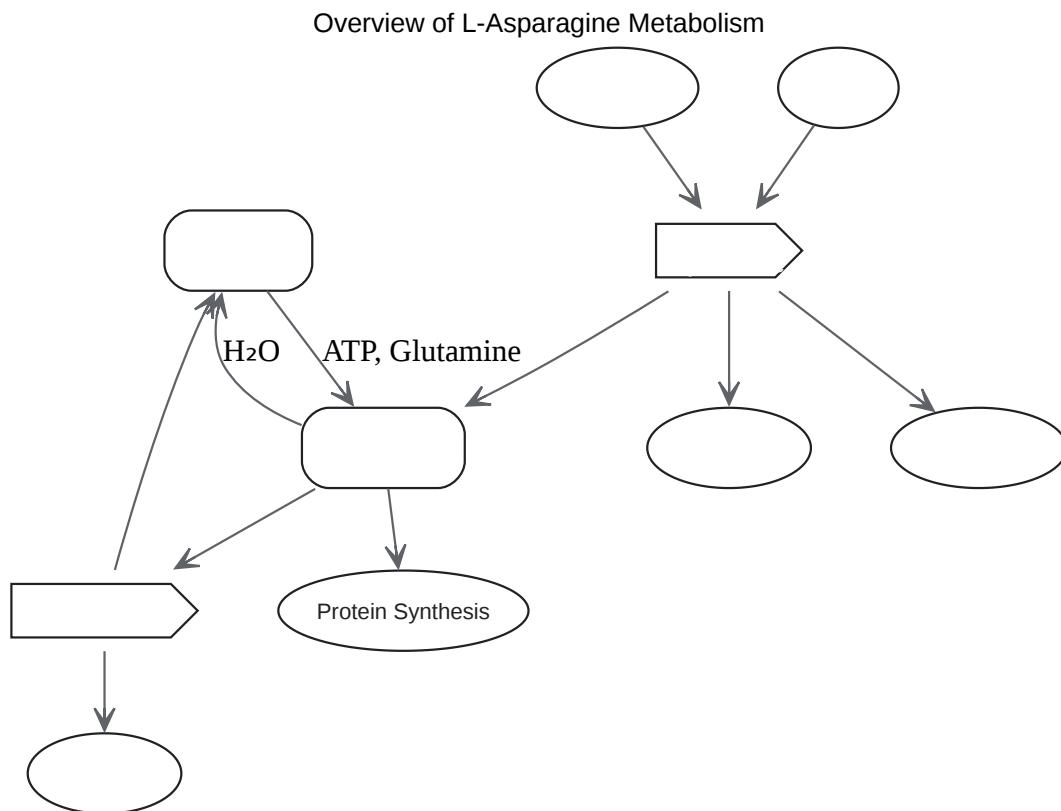
High-Performance Liquid Chromatography (HPLC) Analysis of 4-Ethyl hydrogen L-aspartate hydrochloride[4]

- Objective: To separate and analyze 4-Ethyl hydrogen L-aspartate hydrochloride.
- Column: Newcrom R1 HPLC column.

- Mobile Phase: A mixture of acetonitrile (MeCN), water, and phosphoric acid. For Mass Spectrometry (MS) compatible applications, formic acid should be used as a substitute for phosphoric acid.
- Detection: The specific detection method (e.g., UV-Vis, MS) was not detailed in the source but would be selected based on the analyte's properties and the desired sensitivity.
- Application Notes: This reverse-phase (RP) HPLC method is scalable and can be adapted for preparative separation to isolate impurities. It is also suitable for pharmacokinetic studies. For faster Ultra-High-Performance Liquid Chromatography (UPLC) applications, columns with smaller particle sizes (e.g., 3 μ m) are available.

Biological Context: L-Asparagine Metabolism

While specific signaling pathways involving **Ethyl L-asparaginate** are not well-documented, understanding the metabolism of its parent molecule, L-asparagine, is crucial for researchers in drug development. L-asparagine plays a significant role in various cellular processes, and its metabolism is a target in certain cancer therapies.



[Click to download full resolution via product page](#)

Caption: L-Asparagine metabolic pathway.

This diagram illustrates the central role of two key enzymes:

- Asparagine Synthetase: Catalyzes the synthesis of L-asparagine from L-aspartate and glutamine, a process requiring ATP.
- L-Asparaginase: Catalyzes the hydrolysis of L-asparagine back to L-aspartate and ammonia. This enzyme is a cornerstone of treatment for certain leukemias that are dependent on extracellular asparagine.

Conclusion

This technical guide provides the currently available chemical and physical data for **Ethyl L-asparaginate** and its closely related compounds. While comprehensive experimental and biological data for **Ethyl L-asparaginate** remains limited in publicly accessible literature, the information on 4-Ethyl hydrogen L-aspartate and N-ethyl-L-asparagine offers valuable insights for researchers. The provided experimental protocol for HPLC analysis and the overview of L-asparagine metabolism serve as practical resources for scientists and drug development professionals working with L-asparagine derivatives. Further research is warranted to fully elucidate the biological activities and potential applications of **Ethyl L-asparaginate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 4-Ethyl hydrogen L-aspartate | C6H11NO4 | CID 10953820 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. N-ethyl-L-asparagine | C6H12N2O3 | CID 192839 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Page loading... [guidechem.com]
- 4. 4-Ethyl hydrogen L-aspartate hydrochloride | SIELC Technologies [sielc.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl L-asparaginate and Related Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3050189#ethyl-l-asparaginate-cas-number-and-molecular-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com